

Technical Whitepaper: 4'-Acetamido-2'-hydroxyacetophenone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4'-Acetamido-2'-hydroxyacetophenone

Cat. No.: B8689269

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Handling, Synthesis, and Application in Pharmaceutical Development[1]

Executive Summary

4'-Acetamido-2'-hydroxyacetophenone (CAS: 40547-58-8), also known as N-(4-acetyl-3-hydroxyphenyl)acetamide, is a critical aromatic intermediate used primarily in the synthesis of bioactive scaffolds, including chalcones, flavonoids, and non-steroidal anti-inflammatory drugs (NSAIDs).[1][2][3] Its structural duality—possessing both an acetamido moiety and an ortho-hydroxy ketone functionality—makes it a versatile "push-pull" system for further derivatization, particularly in Friedel-Crafts acylations and Claisen-Schmidt condensations.[1]

This guide provides a rigorous technical overview, consolidating safety protocols (MSDS/SDS data), validated synthesis methodologies, and analytical characterization standards required for high-purity research applications.

Chemical Identity & Physicochemical Profile[1][4][5][6][7][8][9][10]

Property	Specification
IUPAC Name	N-(4-acetyl-3-hydroxyphenyl)acetamide
CAS Number	40547-58-8
Molecular Formula	C ₁₀ H ₁₁ NO ₃
Molecular Weight	193.20 g/mol
Appearance	Buff to beige crystalline powder
Melting Point	141 – 151 °C
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in water.[1][3]
Storage Conditions	2–8 °C; Protect from light and moisture (Hygroscopic).

Safety Data & Handling (MSDS Core)

Based on GHS Classification standards for novel organic intermediates.

Hazard Identification

This compound is classified as an Irritant. It poses risks primarily through contact and inhalation of dust.

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH-approved N95 respirator or P100 filter if dust formation is likely.[1]
- Ocular: Chemical safety goggles (ANSI Z87.1).[1] Face shield recommended during large-scale synthesis.[1]

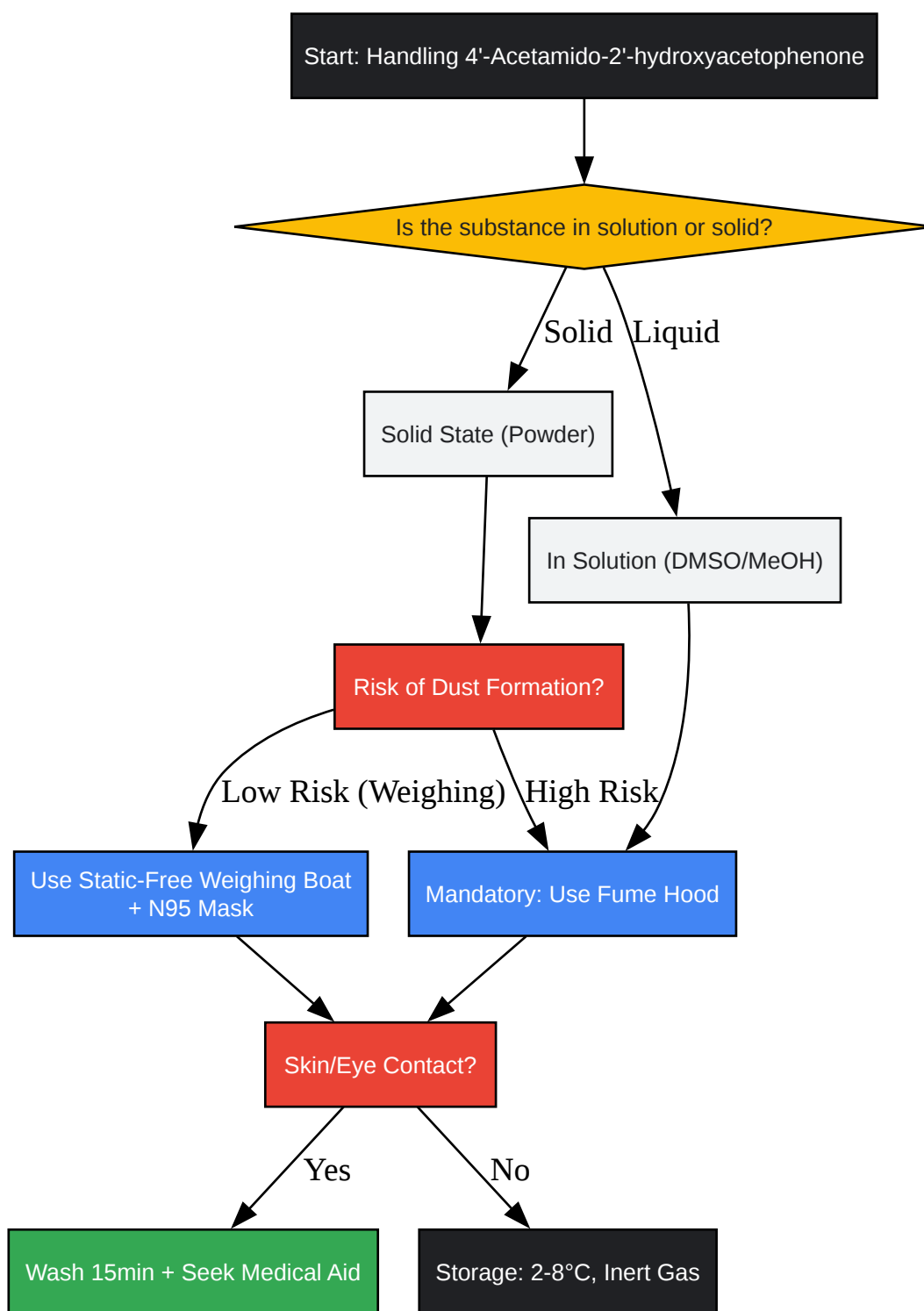
- Dermal: Nitrile gloves (min thickness 0.11 mm).[1] Lab coat with extended cuffs.[1]

Emergency Response Protocols

- Eye Contact: Rinse cautiously with water for 15 minutes.[5] Remove contact lenses if present.[1] Consult a physician.
- Skin Contact: Wash with proprietary polyethylene glycol (PEG-400) or copious soap and water.[1]
- Spill Management: Dampen with water to prevent dust aerosolization before sweeping. Neutralize surfaces with dilute ethanol.

Operational Safety Workflow

The following decision tree outlines the safe handling logic for this compound in a research setting.



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Figure 1: Operational safety logic for handling substituted acetophenones.

Synthesis & Production Protocol

Methodology: Friedel-Crafts Acylation / Demethylation Sequence.^[1] Causality: Direct acetylation of 3-acetamidophenol can lead to regioselectivity issues (C2 vs C4 vs C6).^[1] Using 3'-methoxyacetanilide as the precursor allows for a controlled acylation followed by in situ demethylation using Aluminum Chloride (

), which acts as both the Lewis acid catalyst and the demethylating agent.^[1]

Reagents & Materials

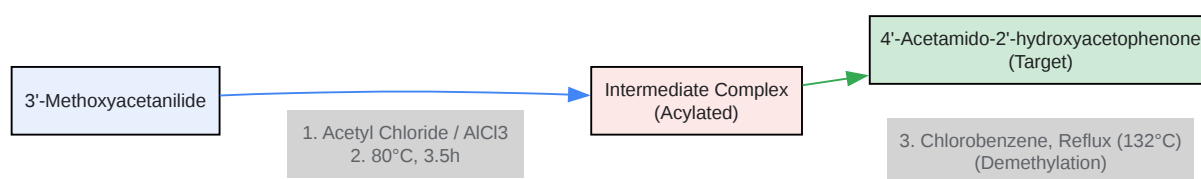
- Precursor: 3'-Methoxyacetanilide (1.0 eq)^[1]
- Acylating Agent: Acetyl Chloride (2.9 eq)^[1]
- Catalyst: Aluminum Chloride (, anhydrous, 3.4 eq)^[1]
- Solvent: Dichloromethane (DCM) & Chlorobenzene^[1]

Step-by-Step Procedure

- Setup: Flame-dry a 3-neck round bottom flask equipped with a mechanical stirrer, reflux condenser, and drying tube ().
- Addition: Suspend 3'-methoxyacetanilide (10 g) in DCM (25 mL). Add Acetyl Chloride (12.5 mL).
- Catalysis: Add (27 g) batchwise over 20 minutes. Caution: Exothermic reaction.^[1] HCl gas evolution.
- Solvent Swap: Distill off the DCM. The mixture will become viscous.
- Thermal Activation: Heat the residue at 80°C for 3.5 hours. This drives the acylation.
- Demethylation: Add Chlorobenzene (60 mL) and increase temperature to reflux (132°C) for 1 hour. This harsh condition facilitates the cleavage of the methoxy group to the free phenol (ortho to the ketone).

- Quenching: Cool to 0°C. Pour onto crushed ice/HCl mixture to decompose the Aluminum complex.
- Isolation: Filter the resulting solid.
- Purification: Recrystallize from Ethanol or purify via Silica Gel Chromatography (Hexane/Ethyl Acetate gradient).

Reaction Pathway Visualization[1]



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Figure 2: Synthesis pathway via Friedel-Crafts acylation and subsequent demethylation.[1]

Analytical Characterization

To validate the identity of the synthesized compound, the following NMR signals must be observed. The presence of the chelated hydroxyl proton at extremely low field (

ppm) is the diagnostic signature of the ortho-hydroxy ketone motif.

¹H NMR Data (400 MHz, DMSO-d₆)

Chemical Shift (δ)	Multiplicity	Integration	Assignment	Mechanistic Insight
12.31	Singlet (s)	1H	-OH (C2)	Intramolecular H-bond with C=O[1] (Low field shift).
10.26	Singlet (s)	1H	-NH	Amide proton.[1]
7.83	Doublet (d)	1H	Ar-H (C6)	Deshielded by adjacent Carbonyl; Ortho coupling (Hz).[1]
7.34	Doublet (d)	1H	Ar-H (C3)	Meta coupling (Hz); Located between OH and NHAc.[1]
7.05	Doublet of Doublets	1H	Ar-H (C5)	Coupled to H6 (Ortho) and H3 (Meta).[1]
2.56	Singlet (s)	3H	-COCH ₃	Ketone methyl group.[1]
2.08	Singlet (s)	3H	-NHCOCH ₃	Amide methyl group.[1]

Applications in Drug Development[4][6]

- Chalcone Synthesis: The acetyl group at C1 is highly reactive in Claisen-Schmidt condensations with aromatic aldehydes, yielding chalcones with potent anti-inflammatory and anti-cancer properties.[1]
- Coumarin Derivatives: Cyclization with diethyl carbonate yields 4-hydroxycoumarin derivatives, which are precursors to anticoagulant drugs like Warfarin.[1]

- Hydrolysis: Acidic hydrolysis of the acetamido group yields 4-amino-2-hydroxyacetophenone, a key scaffold for azo-dyes and further heterocyclic construction.[1]

References

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- To cite this document: BenchChem. [Technical Whitepaper: 4'-Acetamido-2'-hydroxyacetophenone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8689269/docs#technical-whitepaper-4-acetamido-2-hydroxyacetophenone\]](https://www.benchchem.com/product/b8689269/docs#technical-whitepaper-4-acetamido-2-hydroxyacetophenone)

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